

# Application Notes and Protocols for CO<sub>2</sub> Capture Using Basolite F300

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Basolite F300

Cat. No.: B12053979

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Basolite F300** is a commercial metal-organic framework (MOF) based on iron trimesate (also known as Fe-BTC). It possesses a structure analogous to MIL-100(Fe) and is characterized by a high specific surface area and pore volume, making it a candidate for gas storage and separation applications, including the capture of carbon dioxide (CO<sub>2</sub>).<sup>[1][2]</sup> Unlike some other MOFs, **Basolite F300** exhibits a degree of water stability, which is advantageous for CO<sub>2</sub> capture from humid gas streams.<sup>[3][4][5][6]</sup> This document provides detailed protocols for the activation, CO<sub>2</sub> adsorption, and regeneration of **Basolite F300**, along with a summary of its CO<sub>2</sub> capture performance based on available data.

## Quantitative Data Presentation

The CO<sub>2</sub> adsorption capacity of **Basolite F300** is highly dependent on pressure and temperature. The following table summarizes the reported quantitative data for CO<sub>2</sub> uptake.

Parameter	Value	Conditions	Reference
CO2 Adsorption Capacity	24.1 wt% (241 mg/g)	225 bar, 318 K (45 °C)	[7]
CO2 Adsorption Capacity	~70 wt% (700 mg/g)	100 bar, 328 K (55 °C)	[2]
CO2 Adsorption Capacity	~2 wt% (20 mg/g)	0.1 bar, 328 K (55 °C)	[2]
Methane Capacity Reduction in presence of CO2	1.1%	0.33% CO2 in a methane/air stream at 298 K (25 °C)	[3][4]

Note: The significant variation in CO<sub>2</sub> uptake underscores the strong influence of pressure. The performance at lower partial pressures, which are more relevant for post-combustion capture, is considerably lower than at high pressures.

## Experimental Protocols

The following protocols are compiled from methodologies reported in the literature for gas adsorption studies on **Basolite F300**.

### 1. Material Activation (Pre-treatment)

- Objective: To remove guest molecules (e.g., water, solvents) from the pores of the MOF, which is crucial for achieving maximum CO<sub>2</sub> adsorption capacity.
- Apparatus:
  - Schlenk line or vacuum oven
  - Heating mantle or oven capable of reaching at least 150 °C (423 K)
  - Inert gas supply (e.g., high-purity nitrogen or argon)
- Procedure:

- Place a precisely weighed amount of **Basolite F300** powder into a sample tube or flask.
- Attach the sample container to the Schlenk line or place it in the vacuum oven.
- Begin purging the sample with a flow of dry, inert gas (e.g., nitrogen at 60 mL/min).
- While purging, gradually heat the sample to 150 °C (423 K).[\[3\]](#)[\[4\]](#)
- Hold the sample at this temperature under inert gas flow or dynamic vacuum (0.1 MPa) for a minimum of 2 hours to ensure complete removal of volatiles.[\[3\]](#)[\[4\]](#)
- After the activation period, cool the sample to room temperature under a continuous flow of inert gas or vacuum before transferring it to the adsorption apparatus.

## 2. CO<sub>2</sub> Adsorption Measurement (Fixed-Bed Breakthrough)

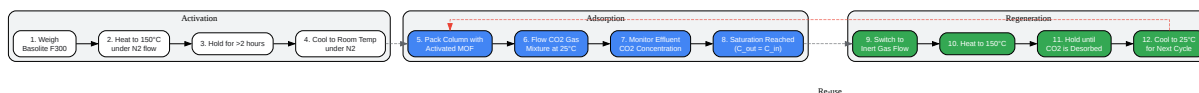
- Objective: To measure the amount of CO<sub>2</sub> adsorbed by the activated **Basolite F300** from a gas stream.
- Apparatus:
  - Fixed-bed reactor (e.g., a stainless steel tube)
  - Mass flow controllers to regulate gas composition and flow rate
  - Temperature controller for the reactor
  - Downstream gas analyzer (e.g., mass spectrometer or gas chromatograph) to measure CO<sub>2</sub> concentration
- Procedure:
  - Pack a known mass of activated **Basolite F300** (e.g., 0.15 g) into the fixed-bed reactor, ensuring uniform packing to prevent gas channeling.[\[3\]](#)[\[4\]](#)
  - Set the reactor temperature to the desired experimental value (e.g., 298 K).

- Before introducing the CO<sub>2</sub>-containing gas, flow an inert gas (e.g., helium or nitrogen) through the bed at a known flow rate until the baseline on the gas analyzer is stable.
- At the start of the experiment ( $t=0$ ), switch the gas feed to the desired CO<sub>2</sub> mixture (e.g., 15% CO<sub>2</sub> in N<sub>2</sub> for simulated flue gas, or pure CO<sub>2</sub>) at a controlled total flow rate.
- Continuously monitor the CO<sub>2</sub> concentration in the effluent gas stream using the gas analyzer.
- The "breakthrough point" is reached when the CO<sub>2</sub> concentration at the outlet starts to rise significantly. Saturation is achieved when the outlet CO<sub>2</sub> concentration equals the inlet concentration.
- The total amount of CO<sub>2</sub> adsorbed can be calculated by integrating the area above the breakthrough curve.

### 3. Regeneration of **Basolite F300**

- Objective: To remove the adsorbed CO<sub>2</sub> and restore the material's adsorption capacity for subsequent cycles.
- Method: Temperature Swing Adsorption (TSA)
  - Apparatus: Same as the adsorption setup.
  - Procedure:
    - After the adsorption cycle is complete (the material is saturated with CO<sub>2</sub>), switch the gas flow from the CO<sub>2</sub> mixture to a pure, inert gas (e.g., nitrogen or helium) or air.<sup>[3][4]</sup>
    - Increase the temperature of the reactor to a regeneration temperature, for example, 150 °C (423 K).<sup>[3][4]</sup>
    - Maintain this temperature and gas flow until the CO<sub>2</sub> concentration in the effluent stream returns to zero, indicating that all adsorbed CO<sub>2</sub> has been released.
    - Cool the material back to the adsorption temperature under the inert gas flow before starting the next adsorption cycle.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for CO<sub>2</sub> capture using **Basolite F300**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Effect of Water and Carbon Dioxide on the Performance of Basolite Metal–Organic Frameworks for Methane Adsorption - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for CO<sub>2</sub> Capture Using Basolite F300]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12053979#protocol-for-co2-capture-using-basolite-f300\]](https://www.benchchem.com/product/b12053979#protocol-for-co2-capture-using-basolite-f300)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)